

# The Solubility Profile of Methoxy-Nitroaniline Isomers in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 3-Methoxy-4-nitroaniline

Cat. No.: B176388

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Disclaimer: This technical guide focuses on the solubility of 2-Methoxy-4-nitroaniline. Due to a lack of available experimental data for **3-Methoxy-4-nitroaniline**, the data and methodologies for its isomer are presented here as a representative example for researchers, scientists, and drug development professionals.

## Introduction

The solubility of active pharmaceutical ingredients (APIs) in various organic solvents is a critical parameter in drug development. It influences crystallization, purification, formulation, and bioavailability. This guide provides a comprehensive overview of the solubility profile of methoxy-nitroaniline isomers, with a specific focus on 2-Methoxy-4-nitroaniline, in a range of common organic solvents. Understanding these solubility characteristics is essential for process optimization and ensuring the quality and efficacy of the final drug product.

## Quantitative Solubility Data

The mole fraction solubility of 2-Methoxy-4-nitroaniline was determined in twelve different organic solvents at temperatures ranging from 283.15 K to 328.15 K. The experimental data reveals a positive correlation between temperature and solubility across all tested solvents.

The solubility of 2-Methoxy-4-nitroaniline was found to be highest in N,N-dimethylformamide (DMF) and lowest in both n-heptane and cyclohexane. This wide range of solubilities underscores the importance of solvent selection in the manufacturing process.

Table 1: Mole Fraction Solubility (x) of 2-Methoxy-4-nitroaniline in Various Organic Solvents at Different Temperatures (T/K)

T/K	Methanol	Ethanol	n-Propanol	Isopropanol	n-Butanol
283.15	0.0198	0.0235	0.0268	0.0215	0.0287
288.15	0.0236	0.0281	0.0321	0.0259	0.0345
293.15	0.0281	0.0335	0.0384	0.0312	0.0414
298.15	0.0334	0.0399	0.0458	0.0374	0.0496
303.15	0.0397	0.0475	0.0545	0.0447	0.0593
308.15	0.0471	0.0564	0.0649	0.0535	0.0708
313.15	0.0558	0.0669	0.0771	0.0639	0.0844
318.15	0.0661	0.0793	0.0914	0.0762	0.1006
323.15	0.0783	0.0940	0.1084	0.0907	0.1192
328.15	0.0927	0.1114	0.1285	0.1079	0.1412

T/K	Acetone	Ethyl Acetate	Acetonitrile	1,4-Dioxane	Toluene
283.15	0.1015	0.0785	0.0458	0.0889	0.0158
288.15	0.1192	0.0928	0.0543	0.1049	0.0189
293.15	0.1398	0.1100	0.0645	0.1241	0.0227
298.15	0.1641	0.1303	0.0767	0.1466	0.0272
303.15	0.1926	0.1543	0.0911	0.1732	0.0326
308.15	0.2260	0.1825	0.1081	0.2047	0.0391
313.15	0.2652	0.2157	0.1282	0.2419	0.0468
318.15	0.3109	0.2547	0.1519	0.2858	0.0561
323.15	0.3643	0.3005	0.1799	0.3375	0.0671
328.15	0.4262	0.3544	0.2129	0.3983	0.0802

T/K	N,N-Dimethylformamide (DMF)
283.15	0.3215
288.15	0.3689
293.15	0.4228
298.15	0.4841
303.15	0.5539
308.15	0.6335
313.15	0.7241
318.15	0.8273
323.15	0.9446
328.15	1.0778

## Experimental Protocols

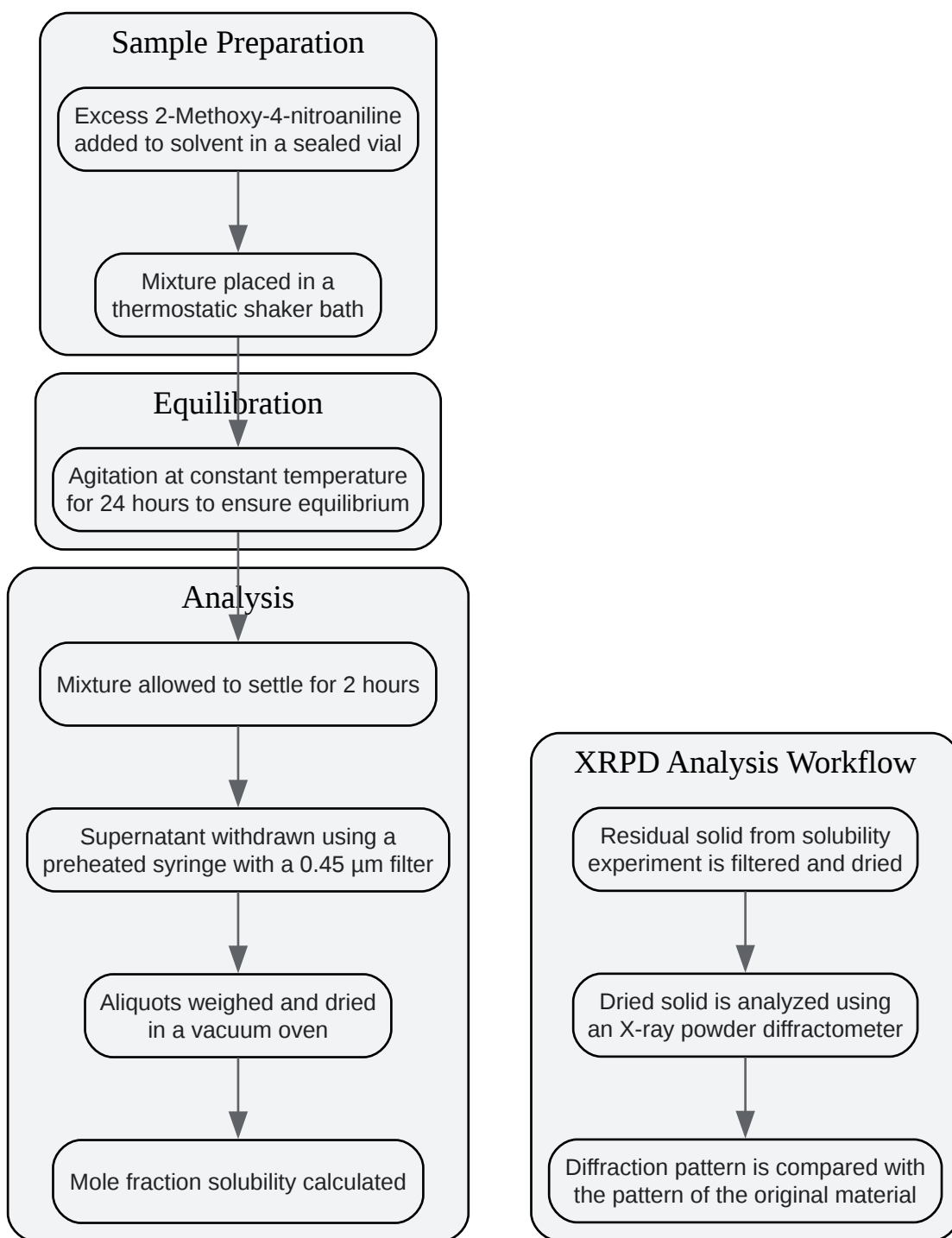
The following sections detail the methodologies employed for the determination of solubility and the analysis of the solid phase.

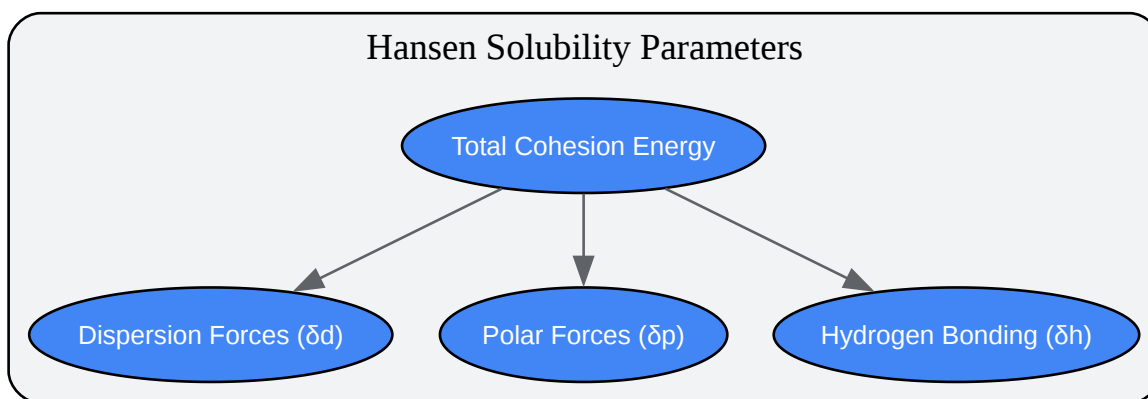
### Materials

2-Methoxy-4-nitroaniline (purity > 99.5%) was used as the solute. All organic solvents were of analytical grade with purities greater than 99.7% and were used without further purification.

### Solubility Determination (Isothermal Equilibrium Method)

The solubility of 2-Methoxy-4-nitroaniline in the selected solvents was determined using a static isothermal equilibrium method.





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